

A Comprehensive Technical Guide to the Safe Handling of IR-797 Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B8193060

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This in-depth guide provides a technical overview of the safety and handling precautions for **IR-797 chloride**, a near-infrared (NIR) dye with applications in photodynamic therapy and bio-imaging.^{[1][2][3]}

Chemical and Physical Properties

IR-797 chloride is a solid, methanol-soluble laser dye.^[4] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Reference
Synonyms	2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-ethylidene]-1-cyclopenten-1-yl]-ethenyl]-1,3,3-trimethyl-3H-indolium chloride	[5]
CAS Number	110992-55-7	
Molecular Formula	C ₃₁ H ₃₄ Cl ₂ N ₂	
Molecular Weight	505.52 g/mol	
Appearance	Solid	
Melting Point	116.7 - 128.0 °C	
Maximum Absorption (λ _{max})	797 nm (in methanol)	
Purity	≥ 70% (Dye content)	
Storage Temperature	-20°C	

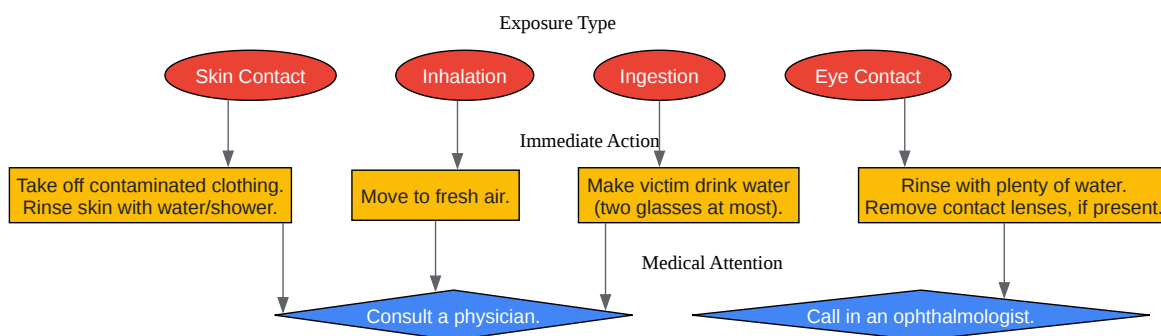
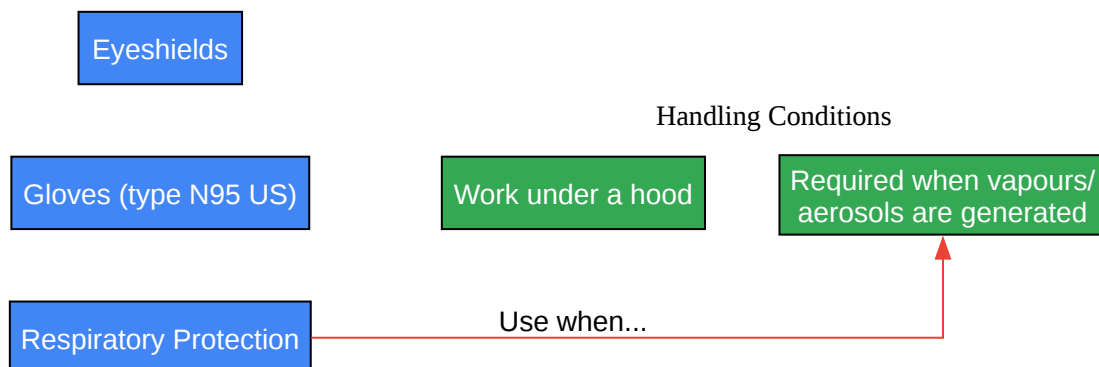
Hazard Identification and Safety Precautions

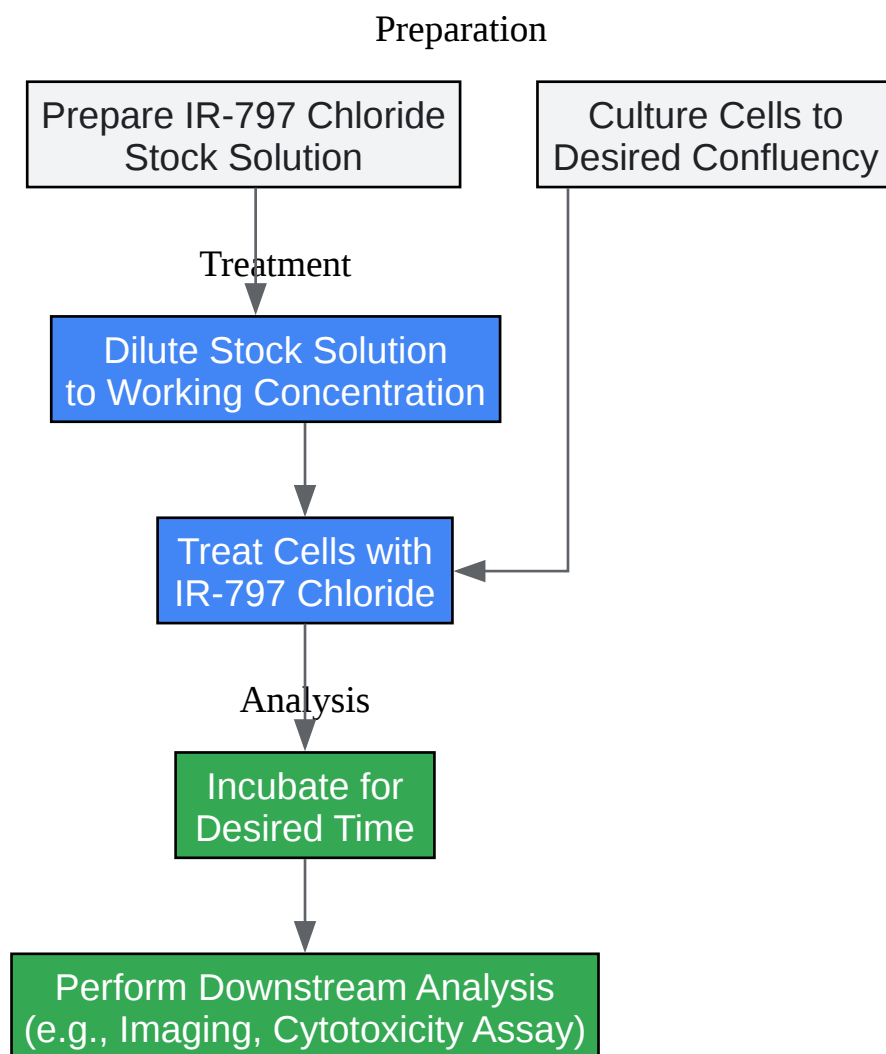
While a comprehensive toxicological profile for **IR-797 chloride** is not widely available, it is known to be cytotoxic. Standard laboratory safety protocols should be strictly followed. The following sections detail the necessary precautions.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The recommended PPE for handling **IR-797 chloride** is outlined below.

Personal Protective Equipment (PPE)





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References

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